# An In-depth Technical Guide to Cabazitaxel Impurity 15: Synthesis, Characterization, and Control

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Cabazitaxel Impurity 15* |
| *CAS No.:* | *859498-34-3* |
| *Cat. No.:* | *B601052* |

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## Introduction: The Critical Role of Impurity Profiling in Cabazitaxel Development

Cabazitaxel, a potent second-generation taxane, represents a significant advancement in the treatment of metastatic castration-resistant prostate cancer.[1][2] Its complex semi-synthetic manufacturing process, however, can lead to the formation of various impurities. Meticulous identification, characterization, and control of these impurities are paramount to ensure the safety, efficacy, and quality of the final active pharmaceutical ingredient (API).[2] This guide provides a comprehensive technical overview of a key process-related impurity, **Cabazitaxel Impurity 15**, offering insights into its origin, chemical properties, and the analytical methodologies required for its control.

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# Unveiling **Cabazitaxel Impurity 15**: A Process-Related Intermediate

Based on available data, **Cabazitaxel Impurity 15** is not a degradation product but rather a process-related impurity, likely a chiral auxiliary or an intermediate used in the asymmetric synthesis of the Cabazitaxel side chain. Its chemical identity is crucial for understanding its potential impact on the final drug substance.

Chemical Name: (2R,4R,5S)-3-(tert-butoxycarbonyl)-2-(4-methoxyphenyl)-4-phenyloxazolidine-5-carboxylic acid

CAS Number: 859498-34-3

This compound's structure suggests its role in stereoselectively introducing the correct chirality during the synthesis of the C13 side chain of taxanes, a critical step in ensuring the pharmacological activity of the final molecule.

## Physicochemical Properties

A summary of the key physicochemical properties of **Cabazitaxel Impurity 15** is presented in the table below. This information is vital for the development of appropriate analytical methods and for understanding its behavior during the manufacturing process.

| Property | Value |
|---|---|
| Molecular Formula | $C_{22}H_{25}NO_6$ |
| Molecular Weight | 399.44 g/mol |
| Appearance | Typically an off-white or white solid |
| Solubility | Soluble in organic solvents like methanol |

# Supplier and Availability of **Cabazitaxel Impurity 15** Reference Standard

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The availability of a well-characterized reference standard for **Cabazitaxel Impurity 15** is essential for accurate identification and quantification in Cabazitaxel API and drug products. Several specialized chemical suppliers offer this impurity for research and quality control purposes.

| Supplier | Product Name | CAS Number | Notes |
|---|---|---|---|
| Protheragen | Cabazitaxel Impurity 15 | 859498-34-3 | For research use only. |
| Veeprho | Cabazitaxel Impurity 15 | 859498-34-3 | Leading supplier of impurity reference standards. |
| BOC Sciences | Cabazitaxel Impurity 15 | 859498-34-3 | Purity > 95%. |
| Axios Research | Cabazitaxel Impurity 15 | 859498-34-3 | Catalogue #: AR-C01023 |
| Pharmaffiliates | Cabazitaxel Impurities | - | Offers a wide range of Cabazitaxel impurities. |
| Hemarsh Technologies | Cabazitaxel Impurities | - | Manufacturer of Cabazitaxel impurities. |
| Density Pharmachem | Cabazitaxel Impurity 15 | N/A | Brand: CATO. |
| ChemicalBook | (2R,4R,5S)-3-(tert-butoxycarbonyl)-2-(4-methoxyphenyl)-4-phenyloxazolidine-5-carboxylic acid | 859498-34-3 | Provides information and supplier listings. |

Note: Availability and product specifications should be confirmed directly with the suppliers.

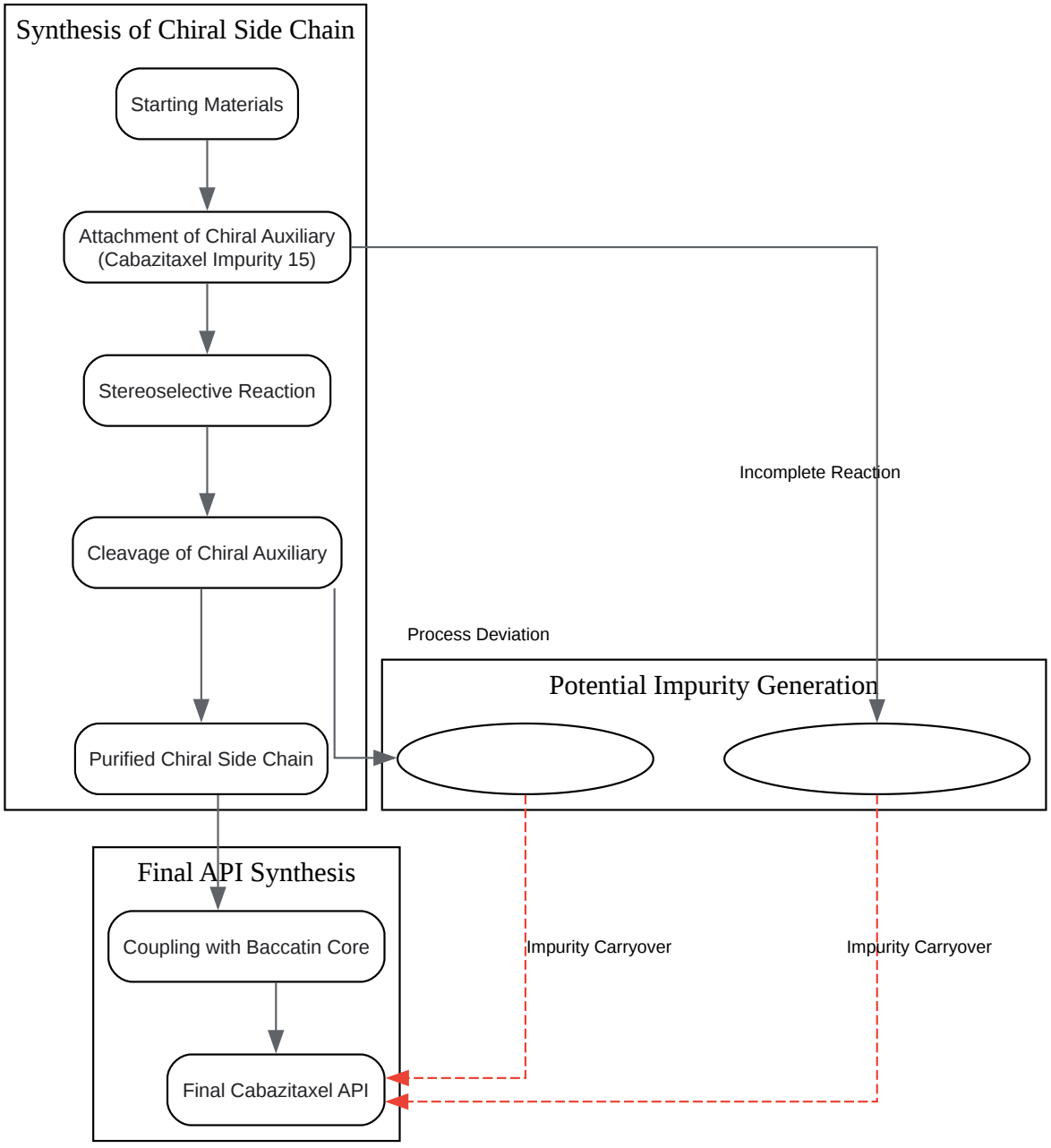
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# The Synthetic Pathway: Understanding the Origin of Impurity 15

The presence of **Cabazitaxel Impurity 15** is intrinsically linked to the synthetic route employed for Cabazitaxel. Chiral auxiliaries, such as this oxazolidine carboxylic acid derivative, are temporarily incorporated into a molecule to direct the stereochemical outcome of a subsequent reaction. After the desired stereocenter is set, the auxiliary is cleaved. Incomplete reaction or cleavage can lead to the persistence of the chiral auxiliary or its derivatives as impurities in the final API.

The diagram below illustrates the conceptual workflow of using a chiral auxiliary in synthesis, highlighting where an impurity like **Cabazitaxel Impurity 15** might arise.

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Caption: Synthetic workflow illustrating the role of a chiral auxiliary and potential points of impurity generation.

## Analytical Control Strategy: A Validated HPLC-UV Method

A robust and validated analytical method is crucial for the detection and quantification of **Cabazitaxel Impurity 15**. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely used technique for impurity profiling of pharmaceutical compounds.[3][4]

## Experimental Protocol: Stability-Indicating HPLC Method

The following protocol is a representative example of a stability-indicating HPLC method suitable for the analysis of Cabazitaxel and its impurities, adapted from published literature.[3][4]

1. Chromatographic Conditions:

- Column: Welch Xtimate™ C18 (250 mm x 4.6 mm, 5 µm) or equivalent.[3]
- Mobile Phase A: 0.02 M Sodium Dihydrogen Phosphate buffer, pH adjusted to 3.0 with phosphoric acid.[3]
- Mobile Phase B: Acetonitrile.
- Gradient Elution:

| Time (min) | % Mobile Phase A | % Mobile Phase B |
|---|---|---|
| **0** | **70** | **30** |
| 20 | 30 | 70 |
| 25 | 30 | 70 |
| 30 | 70 | 30 |

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| 35 | 70 | 30 |

- Flow Rate: 1.0 mL/min.[3]
- Column Temperature: 40 °C.[3]
- Detection Wavelength: 230 nm.[3]
- Injection Volume: 10 µL.

2. Standard and Sample Preparation:

- Standard Solution: Prepare a stock solution of **Cabazitaxel Impurity 15** reference standard in a suitable diluent (e.g., acetonitrile/water mixture). Further dilute to a known concentration for system suitability and quantification.
- Sample Solution: Accurately weigh and dissolve the Cabazitaxel API or drug product in the diluent to a specified concentration.

3. System Suitability:

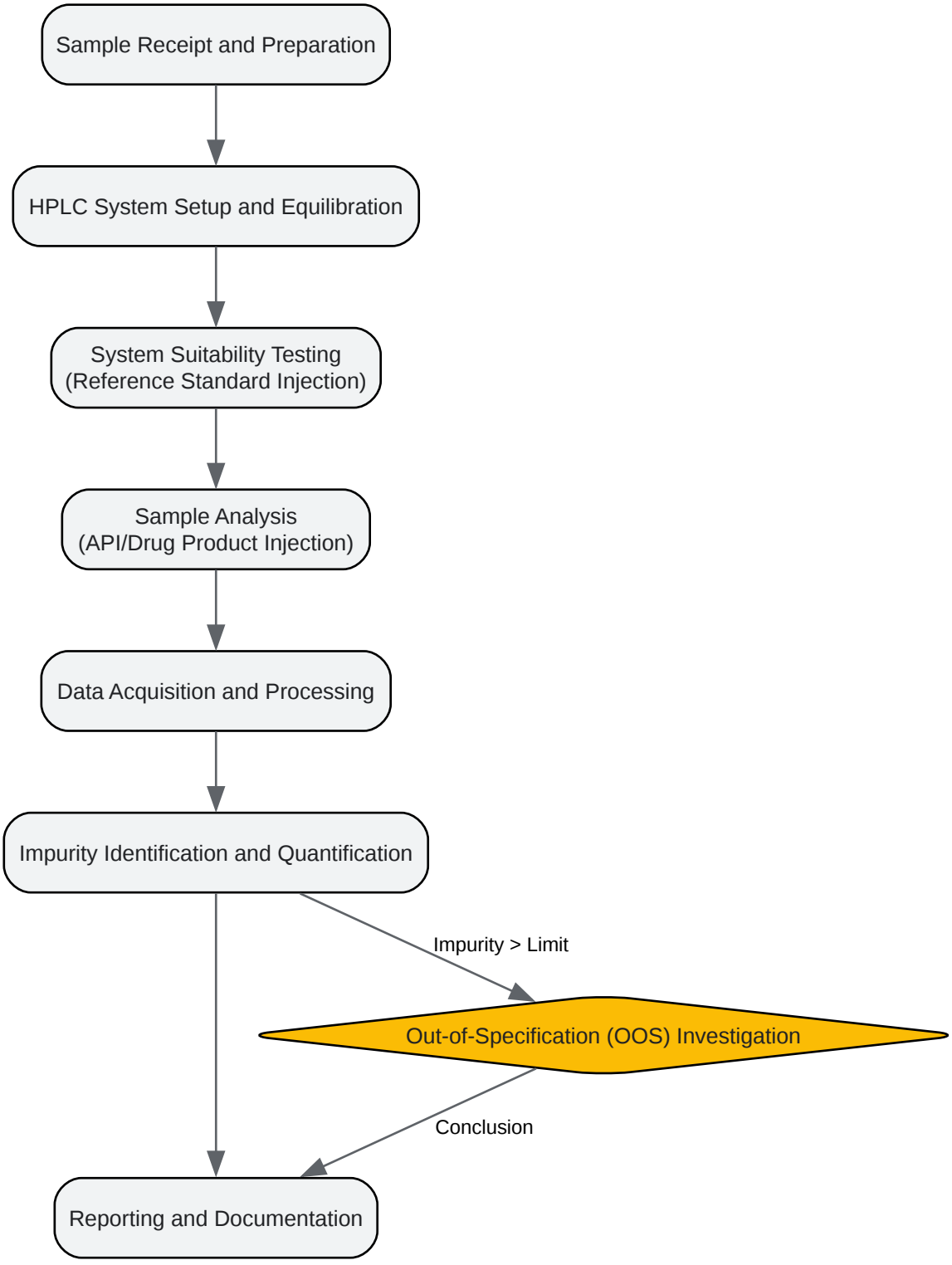
- Perform replicate injections of the standard solution.
- The relative standard deviation (RSD) of the peak area should be less than 2.0%.
- Tailing factor and theoretical plates should meet the system suitability criteria of the validated method.

4. Data Analysis:

- Identify the peak corresponding to **Cabazitaxel Impurity 15** based on its retention time relative to the reference standard.
- Quantify the impurity using an external standard method, based on the peak area response.

The diagram below outlines the general workflow for impurity analysis in a quality control setting.

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Caption: A typical workflow for pharmaceutical impurity analysis using HPLC.

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## Characterization and Regulatory Context

For regulatory submissions, comprehensive characterization of any impurity present at or above the identification threshold is required. This typically includes data from Mass Spectrometry (MS) to confirm the molecular weight and High-Resolution Mass Spectrometry (HRMS) for elemental composition, as well as Nuclear Magnetic Resonance (NMR) spectroscopy ($^{1}H$ and $^{13}C$) to elucidate the structure. While specific spectral data for **Cabazitaxel Impurity 15** is not publicly available in detail, a Certificate of Analysis (CoA) from a reputable supplier should provide this information.

The control of impurities in new drug substances is governed by the International Council for Harmonisation (ICH) guidelines, specifically ICH Q3A(R2). These guidelines establish thresholds for reporting, identification, and qualification of impurities based on the maximum daily dose of the drug.

## Conclusion

**Cabazitaxel Impurity 15**, a process-related impurity originating from the synthetic pathway, requires careful monitoring and control to ensure the quality and safety of Cabazitaxel. Its role as a chiral auxiliary highlights the importance of understanding the entire manufacturing process in impurity profiling. The availability of a certified reference standard and a validated, stability-indicating analytical method, such as the HPLC-UV method detailed in this guide, are essential components of a robust quality control strategy. For drug development professionals, a thorough understanding of the origin, characterization, and control of such impurities is critical for successful regulatory submissions and for delivering a safe and effective therapeutic product to patients.

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